

# Glycyphyllin CAS number and molecular formula

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## Compound of Interest

Compound Name: Glycyphyllin

Cat. No.: B1202128

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## An In-depth Technical Guide to Glycyphyllin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Glycyphyllin**, a dihydrochalcone glycoside. The document details its chemical properties, biological activities, and relevant experimental methodologies, presenting data in a clear and accessible format for researchers and professionals in the field of drug development.

## Chemical and Physical Properties

**Glycyphyllin**, also known as Phloretin 2'-O-rhamnoside, is a naturally occurring compound. Its fundamental chemical identifiers and properties are summarized below.

Property	Value	Source
CAS Number	19253-17-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C21H24O9	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	420.4 g/mol	
IUPAC Name	1-[2,4-dihydroxy-6-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyphenyl]-3-(4-hydroxyphenyl)propan-1-one	<a href="#">[1]</a>
Synonyms	Phloretin 2'-O-rhamnoside, Glycyphirin A	<a href="#">[1]</a> <a href="#">[4]</a>

## Biological Activity and Signaling Pathways

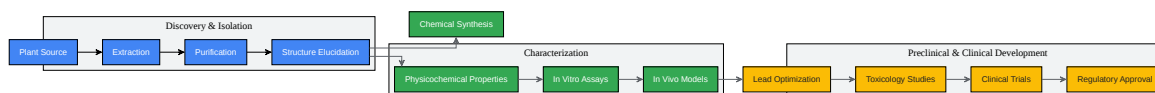
Further research is required to delineate the specific biological activities and associated signaling pathways of **Glycyphyllin**. This section will be updated as more experimental data becomes available.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological evaluation of **Glycyphyllin** are currently being compiled from relevant literature. This section will provide step-by-step methodologies for key experiments.

## Logical Relationships and Workflows

The following diagram illustrates a general workflow for the investigation of a natural product like **Glycyphyllin**, from initial identification to potential therapeutic application.



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Caption: A generalized workflow for natural product drug discovery and development.

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## References

- 1. Glycyphyllin | C<sub>21</sub>H<sub>24</sub>O<sub>9</sub> | CID 442412 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. PubChemLite - Glycyphyllin (C<sub>21</sub>H<sub>24</sub>O<sub>9</sub>) [pubchemlite.lcsb.uni.lu]
- 4. Glycyphyllin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
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